

An In-depth Technical Guide to the Physicochemical Properties of 3-Decene

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Compound of Interest

Compound Name: 3-Decene

Cat. No.: B8702907

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This guide provides a comprehensive overview of the boiling and melting points of **3-decene**, targeting researchers, scientists, and professionals in drug development. It includes a detailed presentation of quantitative data, experimental protocols for determining these properties, and a visual representation of the experimental workflow.

Physicochemical Data of 3-Decene

3-Decene, an alkene with the chemical formula $C_{10}H_{20}$, exists as two geometric isomers: cis (or Z) and trans (or E). These isomers exhibit slight differences in their physical properties due to the variations in their molecular geometry. The boiling and melting points for both isomers are summarized below.

Property	cis-3-Decene	trans-3-Decene	3-Decene (Isomer Unspecified)
Boiling Point	166.82°C (estimated) [1]	169°C at 760 mmHg[2][3]	173.25°C (446.4 K)[4]
Melting Point	-56.93°C (estimated) [1]	-56.93°C (estimated) [2][3]	Not available

It is important to note that some of the available data for the individual isomers are estimations and may vary depending on the experimental conditions and purity of the sample.

Experimental Protocols

The determination of boiling and melting points is fundamental in characterizing a chemical substance. The following are standard laboratory protocols for these measurements.

2.1. Boiling Point Determination via Distillation

The boiling point of a liquid can be accurately determined using the distillation method. This technique is suitable when a sufficient quantity of the substance is available (typically >5 mL).

[1][5]

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus. This includes a distilling flask, a condenser, a receiving flask, and a thermometer.
- Sample Preparation: Place a measured volume of **3-decene** (at least 5 mL) into the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Heating: Gently heat the distilling flask. As the liquid boils, the vapor will rise and pass into the condenser.
- Temperature Measurement: The thermometer bulb should be positioned so that it is fully immersed in the vapor phase, with the top of the bulb level with the side arm of the distilling flask leading to the condenser.
- Data Recording: The temperature will rise and then stabilize as the vapor continuously bathes the thermometer bulb. The constant temperature observed during the collection of the distillate is recorded as the boiling point of the liquid.
- Pressure Correction: Record the atmospheric pressure at the time of the experiment, as boiling point is dependent on pressure.

2.2. Melting Point Determination via the Capillary Method

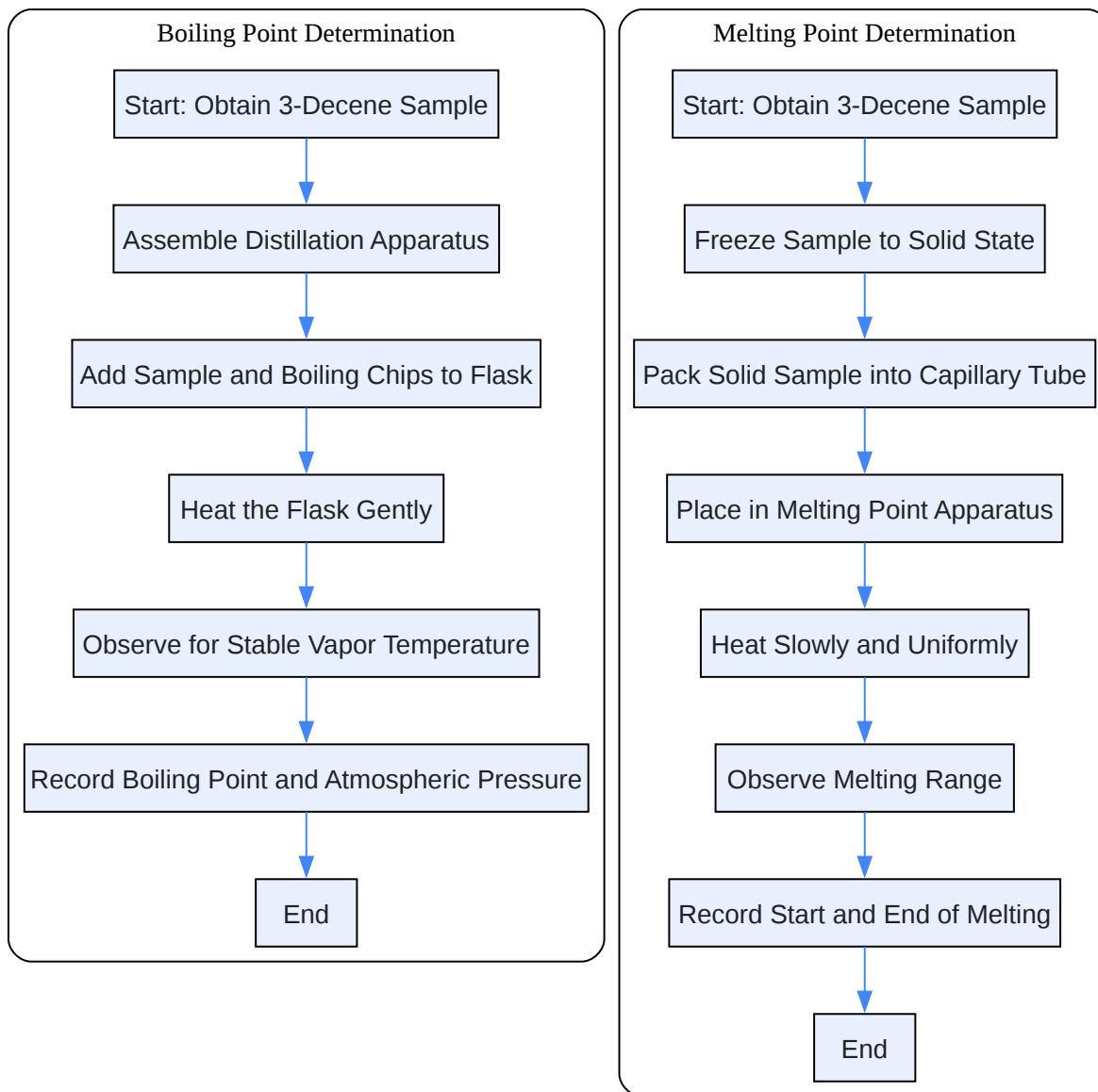
For substances that are solid at or near room temperature, the capillary method is a standard technique for determining the melting point. Since **3-decene** has a low melting point, the sample would first need to be frozen.

Methodology:

- Sample Preparation: A small sample of **3-decene** is frozen to a solid state. A small amount of the powdered solid is then introduced into a thin-walled glass capillary tube, which is sealed at one end.[2][6] The sample should be tightly packed to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath, such as a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) or a modern digital melting point apparatus.[2][7]
- Heating: The heating bath is heated slowly and steadily, with constant stirring to ensure uniform temperature distribution. The heating rate should be slow, around 1-2°C per minute, as the temperature approaches the expected melting point.[7]
- Observation and Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow (0.5-1°C).

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling and melting points of **3-decene**.

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Workflow for Boiling and Melting Point Determination.

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